

## Overcoming low recovery of Capensinidin during solid-phase extraction

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# Technical Support Center: Solid-Phase Extraction of Capensinidin

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing low recovery of **Capensinidin** during solid-phase extraction (SPE).

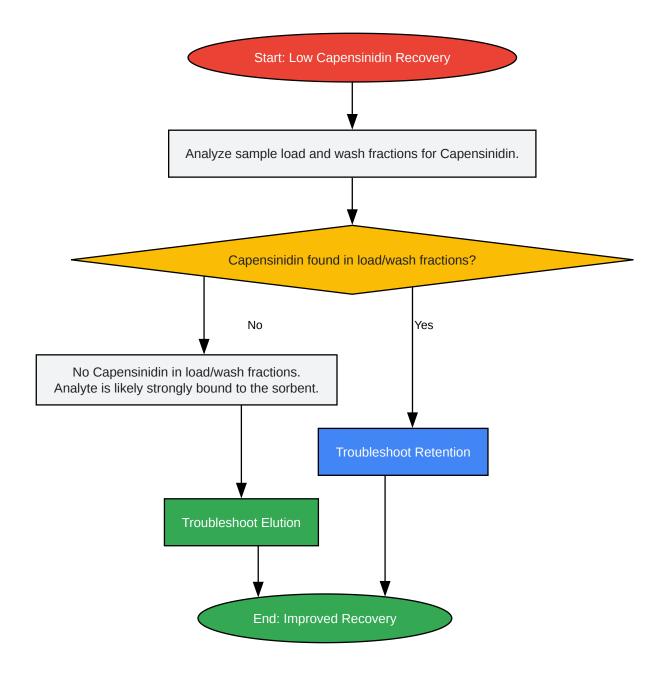
## Troubleshooting Guide: Overcoming Low Capensinidin Recovery

Low recovery of **Capensinidin** during SPE is a common issue that can often be resolved by systematically evaluating and optimizing several key experimental parameters. This guide will walk you through the most likely causes and their solutions.

### Problem: Low or No Recovery of Capensinidin in the Eluate

This is the most frequent problem, where the target analyte is lost during the SPE process. The troubleshooting workflow below will help you diagnose the potential cause.

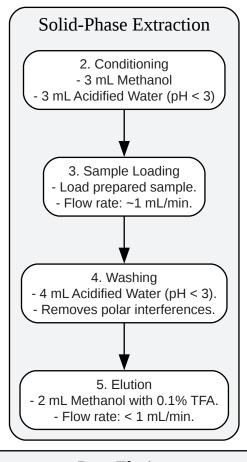






## Sample Preparation 1. Sample Preparation

Dissolve sample in minimal organic solvent.
 Dilute with water containing 0.1% TFA (pH < 3).</li>



#### Post-Elution

6. Post-Elution
- Dry eluate under nitrogen.
- Reconstitute in appropriate solvent for analysis.

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